

Navigating the Disposal of 1-Bromotridecane-d4: A Procedural Guide

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Compound of Interest

Compound Name: 1-Bromotridecane-d4

Cat. No.: B1284234

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and regulatory compliance. This guide provides essential information and step-by-step procedures for the safe disposal of **1-Bromotridecane-d4**, a deuterated alkyl bromide. While a specific Safety Data Sheet (SDS) for **1-Bromotridecane-d4** is not readily available, the disposal procedures should be based on the known hazards of the non-deuterated parent compound, 1-Bromotridecane, and in accordance with all applicable federal, state, and local regulations.

Health and Safety Profile

1-Bromotridecane is classified as a hazardous substance with the following primary hazards^[1]:

- Harmful if swallowed^{[1][2]}
- Causes skin irritation^{[1][2]}
- Causes serious eye damage^{[1][2]}
- May cause respiratory irritation^{[1][2]}

Given these hazards, **1-Bromotridecane-d4** should be handled with the same level of caution. Personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, should be worn at all times when handling this compound. All work should be conducted in a well-ventilated area or a chemical fume hood^[2].

Regulatory Framework for Hazardous Waste Disposal

The disposal of hazardous waste in the United States is primarily governed by the Resource Conservation and Recovery Act (RCRA), which is administered by the Environmental Protection Agency (EPA)[3][4][5]. The RCRA establishes a "cradle-to-grave" system for managing hazardous waste, from its generation to its final disposal[3][5][6]. It is important to note that many states have their own hazardous waste regulations that may be more stringent than federal requirements[3][6][7]. Therefore, all laboratory personnel must be familiar with their institution's specific hazardous waste management plan and comply with all relevant regulations.

Step-by-Step Disposal Procedure for 1-Bromotridecane-d4

The following procedure outlines the recommended steps for the proper disposal of **1-Bromotridecane-d4**.

1. Waste Identification and Segregation:

- Based on the hazards of the parent compound, **1-Bromotridecane-d4** should be considered a hazardous waste.
- Do not mix **1-Bromotridecane-d4** waste with other waste streams unless explicitly permitted by your institution's hazardous waste management guidelines. It should be segregated as a halogenated organic waste.

2. Containerization and Labeling:

- Use a designated, leak-proof, and chemically compatible container for collecting **1-Bromotridecane-d4** waste. The container should be in good condition and have a secure-fitting cap.
- Clearly label the waste container with the words "Hazardous Waste," the full chemical name ("**1-Bromotridecane-d4**"), and the specific hazards (e.g., "Harmful," "Irritant"). The date of accumulation should also be clearly marked.

3. Storage:

- Store the sealed and labeled waste container in a designated satellite accumulation area (SAA) within the laboratory.
- The SAA should be located at or near the point of generation and under the control of the laboratory personnel.
- Ensure the storage area is well-ventilated and away from incompatible materials, such as strong oxidizing agents and strong bases[8].

4. Waste Pickup and Disposal:

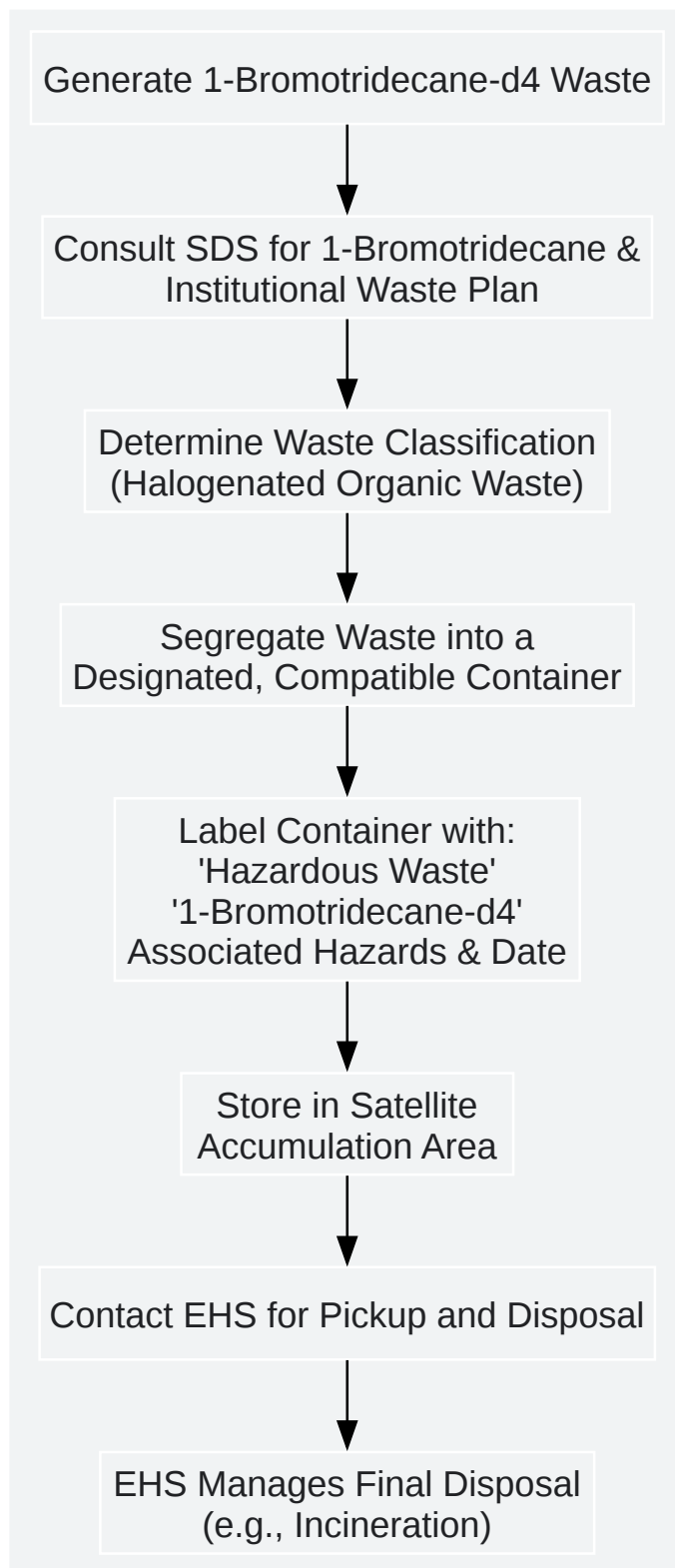
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup of the hazardous waste.
- Do not attempt to dispose of **1-Bromotridecane-d4** down the drain or in the regular trash. This is illegal and can cause significant environmental harm.
- The ultimate disposal of **1-Bromotridecane-d4** will likely involve incineration in a licensed hazardous waste facility or burial in a specifically licensed landfill[2].

Quantitative Data Summary

Parameter	Value	Source
Molecular Formula	C13H23D4Br	N/A
Molecular Weight	267.28 g/mol	[9]
Boiling Point (non-deuterated)	148-150 °C @ 10 mmHg	[10]
Melting Point (non-deuterated)	4-7 °C	[10]
Flash Point (non-deuterated)	>110 °C	[10]
Density (non-deuterated)	1.03 g/mL at 25 °C	[10]

Disposal Decision Workflow

The following diagram illustrates the logical steps for the proper disposal of **1-Bromotridecane-d4**.



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Disposal workflow for **1-Bromotridecane-d4**.

By adhering to these procedures, laboratory personnel can ensure the safe and compliant disposal of **1-Bromotridecane-d4**, protecting both themselves and the environment. Always prioritize safety and consult with your institution's EHS department for any specific questions or concerns.

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